5-Methoxy-2-(piperidin-4-yl)pyridine: Structural Profile & Synthetic Utility

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Methoxy-2-(piperidin-4-yl)pyridine*
CAS No.:	*1256789-40-8*
Cat. No.:	*B1651299*

Get Quote

Technical Monograph | CAS: 1256789-40-8

Executive Summary

5-Methoxy-2-(piperidin-4-yl)pyridine ($C_{11}H_{16}N_2O$) is a bifunctional heterocyclic scaffold widely utilized in drug discovery, particularly for Central Nervous System (CNS) targets. Its structure combines a lipophilic, electron-rich pyridine ring with a polar, basic piperidine moiety linked via a direct C–C bond. This architecture allows the molecule to serve as a versatile "linker-scaffold," enabling the precise orientation of hydrogen bond acceptors (methoxy/pyridine nitrogen) and donors (piperidine amine) within a receptor binding pocket.

This guide analyzes its physicochemical behavior, validated synthetic pathways, and application logic in high-throughput library design.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7]

The molecule is defined by two distinct nitrogen centers with disparate basicity, creating a specific ionization profile at physiological pH.

Core Data Table

Property	Value / Description
IUPAC Name	5-Methoxy-2-(piperidin-4-yl)pyridine
CAS Number	1256789-40-8
Molecular Formula	$C_{11}H_{16}N_2O$
Molecular Weight	192.26 g/mol
Exact Mass	192.1263 Da
Topological Polar Surface Area (TPSA)	~34.2 $Å^2$ (Low TPSA favors BBB penetration)
LogP (Predicted)	1.1 – 1.6 (Moderate lipophilicity)
pKa (Piperidine NH)	~10.8 (Strongly basic, protonated at pH 7.4)
pKa (Pyridine N)	~5.5 (Weakly basic, largely neutral at pH 7.4)
Physical State	Pale yellow oil or low-melting solid (Free base); White solid (HCl salt)

Structural Analysis

- Electronic Effects: The 5-methoxy group acts as an electron-donating group (EDG) via resonance, increasing the electron density of the pyridine ring. This makes the pyridine nitrogen slightly more basic than in unsubstituted pyridine and enhances the ring's susceptibility to electrophilic aromatic substitution at the 3-position (ortho to the methoxy).

- Conformation: The bond connecting the pyridine C2 and piperidine C4 allows for free rotation, but the low-energy conformer typically places the pyridine ring equatorial to the piperidine chair to minimize 1,3-diaxial interactions.

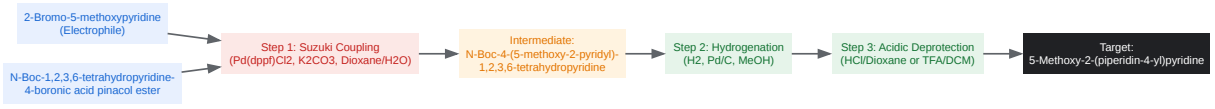
Validated Synthetic Protocols

© 2026 BenchChem. All rights reserved.

The synthesis of **5-Methoxy-2-(piperidin-4-yl)pyridine** presents a challenge: forming a C(sp^2)–C(sp^3) bond between two heterocycles. The most robust, scalable method in industrial medicinal chemistry is the Suzuki-Miyaura Coupling followed by Hydrogenation.

Retrosynthetic Logic & Workflow

The strategy avoids direct coupling of saturated piperidines (which is mechanistically difficult) by utilizing a tetrahydropyridine intermediate.



Click to download full resolution via product page

Figure 1: Validated synthetic route for C2-substituted pyridine-piperidine scaffolds.

Detailed Experimental Protocol

Note: This protocol is synthesized from standard operating procedures for pyridine-piperidine couplings.

Step 1: Suzuki-Miyaura Coupling

- Reagents: Charge a reaction vessel with 2-bromo-5-methoxypyridine (1.0 eq), N-Boc-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1,2,3,6-tetrahydropyridine (1.1 eq), and K_2CO_3 (2.0 eq).
- Solvent: Add a degassed mixture of 1,4-dioxane/water (4:1).
- Catalyst: Add $Pd(dppf)Cl_2 \cdot DCM$ (0.05 eq) under nitrogen atmosphere.
- Condition: Heat to 90°C for 12–16 hours.
- Workup: Cool, filter through Celite, extract with EtOAc, and purify via silica flash chromatography (Hexane/EtOAc gradient).

© 2026 BenchChem. All rights reserved.

Step 2: Hydrogenation & Deprotection

- Reduction: Dissolve the tetrahydropyridine intermediate in MeOH. Add 10% Pd/C (10 wt%). Stir under H_2 balloon (1 atm) for 4–6 hours. Filter to remove catalyst.
- Deprotection: Dissolve the reduced N-Boc intermediate in DCM. Add TFA (10–20 eq) dropwise at 0°C. Stir at room temperature for 2 hours.
- Isolation: Concentrate in vacuo. Basify with sat. $NaHCO_3$ to pH 9. Extract with DCM/iPrOH (3:1) to recover the free base.

Medicinal Chemistry Applications

This scaffold is highly valued for its ability to modulate Pharmacokinetics (PK) and Target Binding.

Pharmacophore Mapping

The molecule provides three distinct interaction vectors:

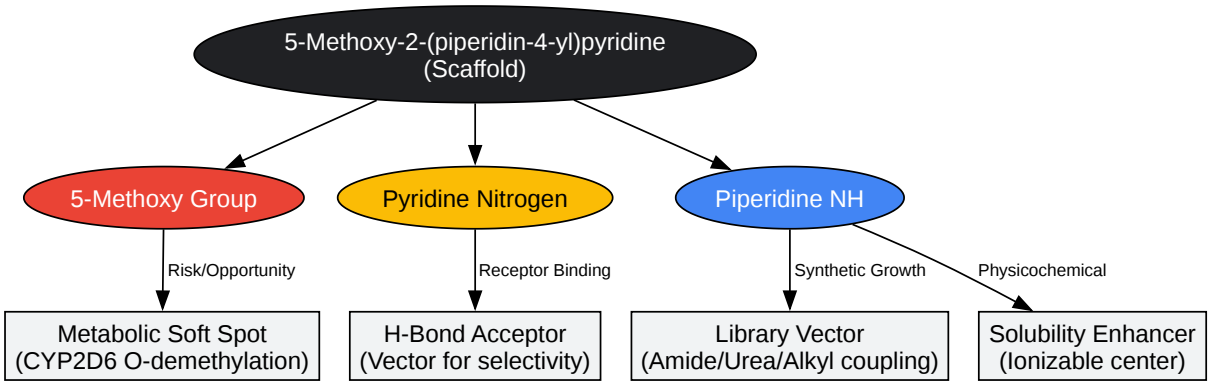
- Piperidine NH (Secondary Amine): A critical handle for library expansion. It is typically alkylated, acylated, or coupled to ureas to reach deep hydrophobic pockets or engage Asp/Glu residues in GPCRs (e.g., 5-HT receptors).
- Pyridine Nitrogen: Acts as a weak Hydrogen Bond Acceptor (HBA).
- Methoxy Group: A metabolic handle (potential O-demethylation site) and a weak HBA.

Biological Relevance & SAR Logic

The 2-(piperidin-4-yl)pyridine motif is a known "privileged structure" in neurochemistry.

- GPCR Ligands: Used in the design of Muscarinic agonists and Serotonin (5-HT) modulators. The basic nitrogen mimics the protonated amine of endogenous neurotransmitters.
- Kinase Inhibition: The pyridine ring can hinge-bind in the ATP pocket, while the piperidine extends into the solvent-exposed region to improve solubility.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Structure-Activity Relationship (SAR) and functional vectors of the scaffold.

Handling & Stability

- Storage: The free base is sensitive to CO_2 (carbamate formation) and oxidation over time. Store at -20°C under inert gas (Argon/Nitrogen). The HCl salt is stable at room temperature.
- Solubility:
  - Free Base: Soluble in DCM, Methanol, DMSO. Sparingly soluble in water.
  - Salt Forms: Highly water-soluble.[1]
- Safety: Treat as a potential irritant. As a bioactive intermediate, assume potential CNS activity and handle with appropriate PPE (gloves, fume hood).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 82656476: **5-Methoxy-2-(piperidin-4-yl)pyridine**. Retrieved from [Link]
- Abdelshaheed, M. M., et al. (2021).Piperidine nucleus in the field of drug discovery. Future Journal of Pharmaceutical Sciences. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. sarchemlabs.com [sarchemlabs.com]

- To cite this document: BenchChem. [5-Methoxy-2-(piperidin-4-yl)pyridine: Structural Profile & Synthetic Utility]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1651299/docs#5-methoxy-2-piperidin-4-yl-pyridine-structural-profile-synthetic-utility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.